

Application Notes and Protocols for Measuring NLRP3 Inhibition by JT001

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Compound of Interest

Compound Name: JT001

Cat. No.: B12371749

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Introduction

The NOD-like receptor pyrin domain-containing 3 (NLRP3) inflammasome is a critical component of the innate immune system. Its activation triggers the release of pro-inflammatory cytokines, interleukin-1 β (IL-1 β) and interleukin-18 (IL-18), and induces a form of inflammatory cell death known as pyroptosis. Aberrant NLRP3 inflammasome activation is implicated in a wide range of inflammatory and autoimmune diseases. **JT001** is a potent and specific inhibitor of the NLRP3 inflammasome, functioning by preventing its assembly.^{[1][2]} These application notes provide detailed protocols for cell-based assays to measure the inhibitory activity of **JT001** on the NLRP3 inflammasome.

Data Presentation

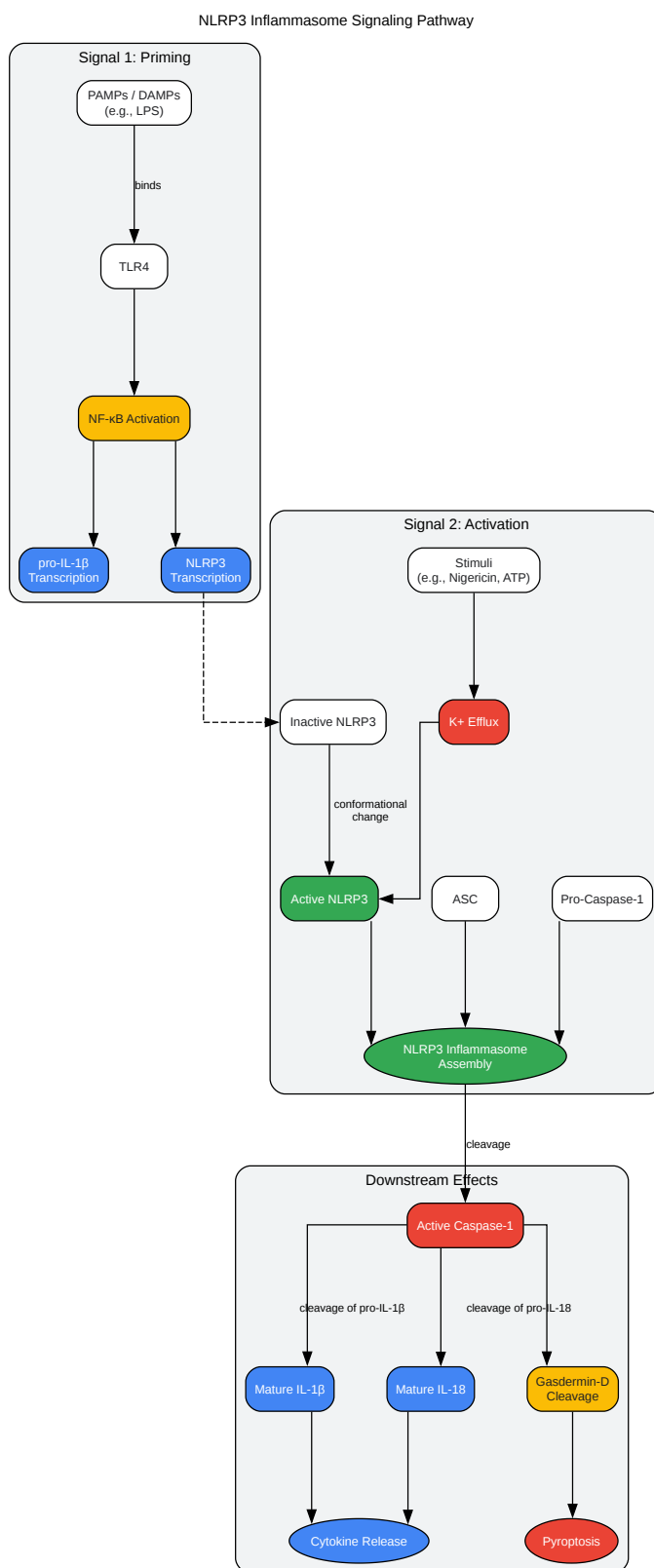
The inhibitory potency of **JT001** on the NLRP3 inflammasome has been quantified in cell-based assays. The following table summarizes the available quantitative data for **JT001**.

Compound	Assay	Cell Type	Activators	IC50	Reference
JT001	IL-1 β Release	Human Kupffer Cells	LPS + Nigericin	62 nM	^[3]
JT001	IL-18 Release	Human Kupffer Cells	LPS + Nigericin	74 nM	^[3]

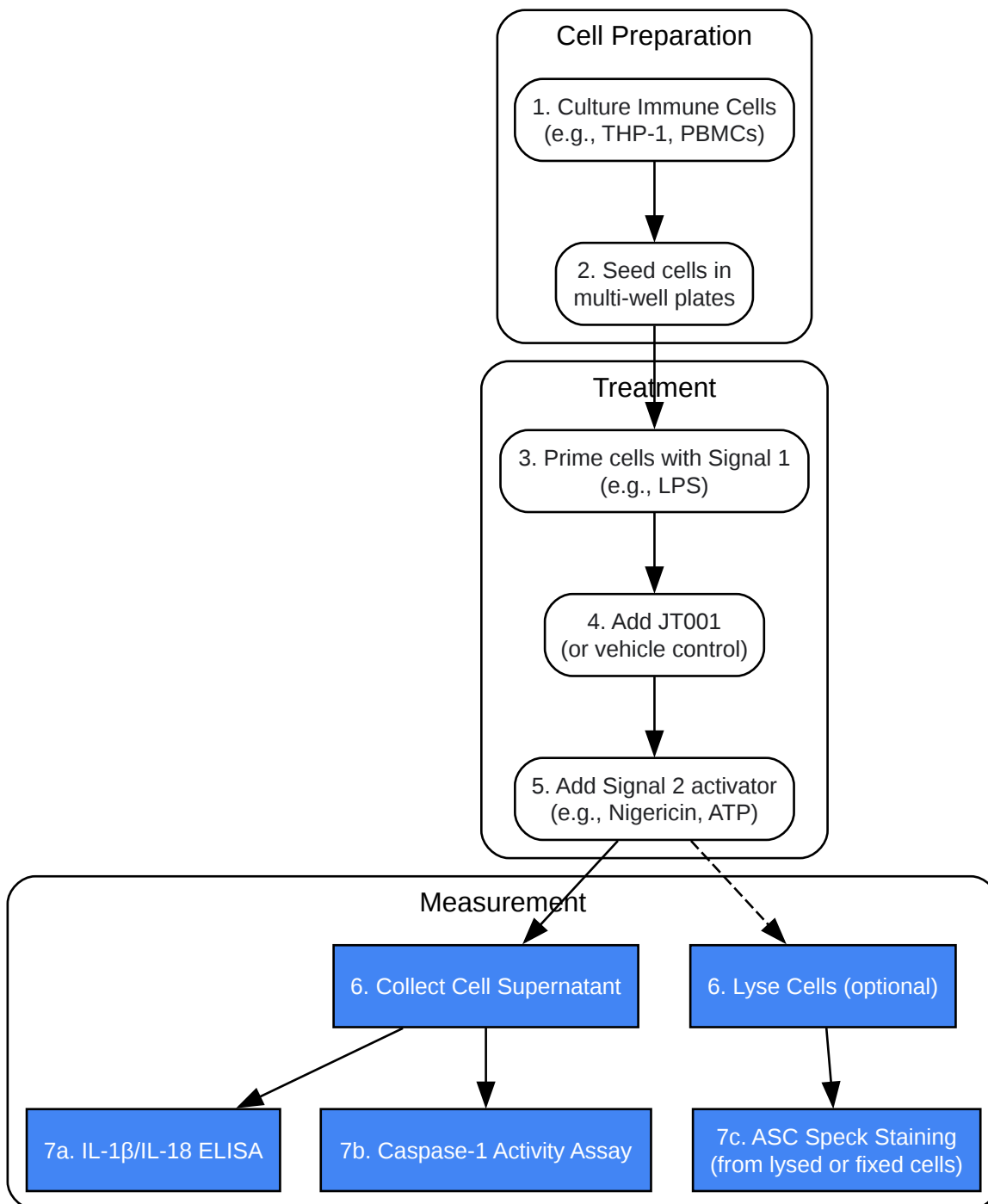
IC50 values for **JT001** in other common cell lines used for NLRP3 research, such as THP-1, PBMCs, or murine macrophages, are not publicly available at the time of this publication.

Signaling Pathways and Experimental Workflow

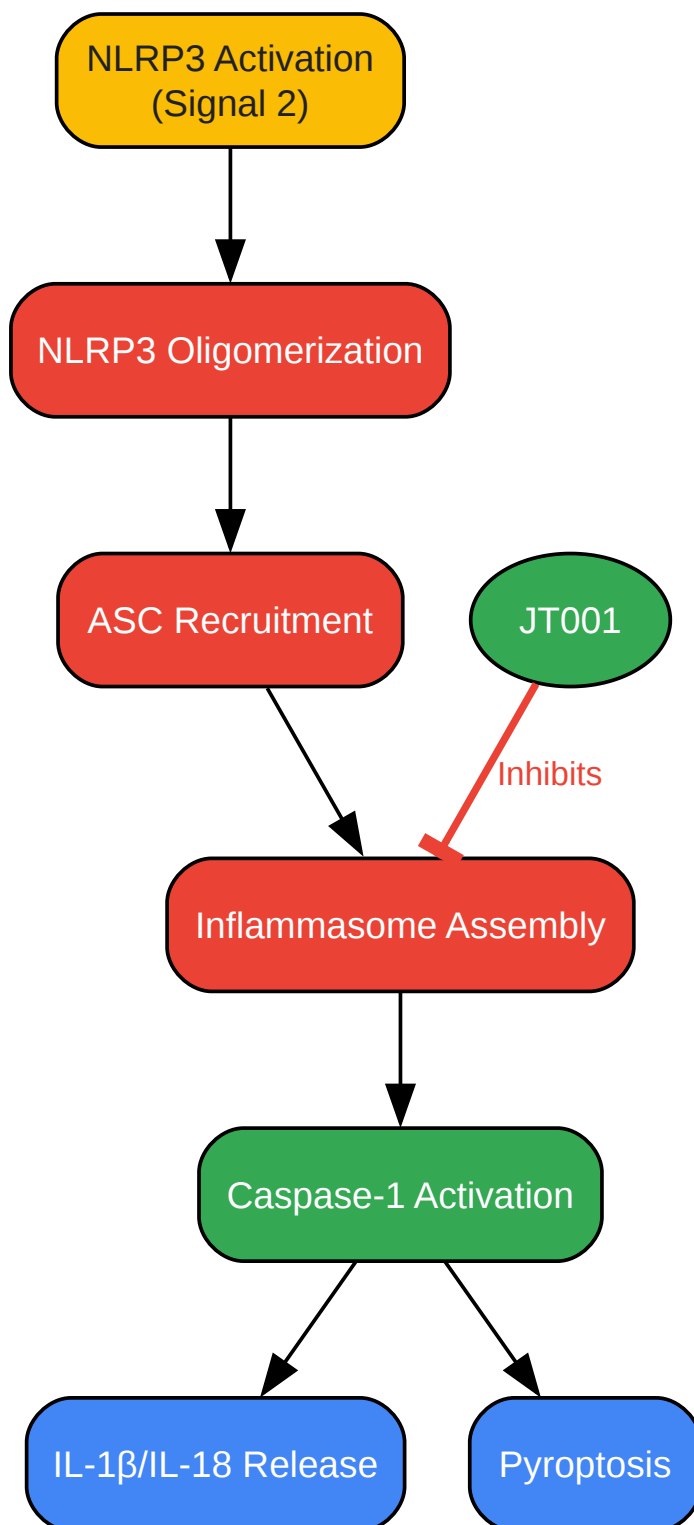
To effectively measure the inhibition of the NLRP3 inflammasome by **JT001**, it is crucial to understand the underlying signaling pathway and the experimental workflow.



Experimental Workflow for Measuring NLRP3 Inhibition



JT001 Mechanism of Action

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References

- 1. JT001 | NLRP3 inhibitor | Probechem Biochemicals [probechem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. drughunter.com [drughunter.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring NLRP3 Inhibition by JT001]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12371749#cell-based-assays-for-measuring-nlrp3-inhibition-by-jt001>]

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